Technical Support Center: Minimizing Auditory Artifacts from TMS Pulses

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Compound of Interest

Compound Name:	*Tms-ct*
CAS No.:	*158111-10-5*
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize auditory artifacts from Transcranial Magnetic Stimulation (TMS) pulses during their experiments.

Frequently Asked Questions (FAQs)

Q1: What causes the auditory artifacts during TMS?

A1: The loud "clicking" sound associated with TMS is a significant side effect that results from the rapid discharge of a large current into the TMS coil.[1][2] This process generates a strong, brief magnetic pulse, but also causes the coil to rapidly deform, producing a sound pressure level that can exceed 100-120 dB.[3][4] In some cases, the noise can be as high as 140 dB.[5] The primary frequency of this noise is often concentrated around 1000 Hz, a frequency to which human hearing is particularly sensitive.[1]

Q2: Why is it crucial to minimize these auditory artifacts?

A2: Minimizing TMS-induced auditory artifacts is critical for several reasons:

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- Hearing Safety: Exposure to the loud clicking sound can lead to temporary or even permanent shifts in hearing thresholds for both the subject and the operator.[3][6] Although most side effects are mild and temporary, there is a risk of tinnitus or hearing loss if ear protection is not used.[7][8][9]

- Data Integrity: The auditory click can evoke an auditory evoked potential (AEP) in the brain, which can contaminate electroencephalography (EEG) recordings and confound the interpretation of TMS-evoked potentials (TEPs).[4][10][11] This is particularly problematic in studies investigating auditory or cognitive processes.[6]

- Subject Comfort: The loud noise can be uncomfortable and anxiety-provoking for subjects, potentially affecting their experience and the overall quality of the experiment.

- Blinding in Studies: The distinct sound of the TMS pulse can compromise the blinding of studies, making it difficult to distinguish between the effects of active and sham TMS.[5]

Q3: What are the primary methods for reducing TMS auditory artifacts?

A3: The primary methods for reducing TMS auditory artifacts can be categorized as follows:

- Passive Sound Attenuation: This involves the use of earplugs and/or earmuffs to physically block the sound from reaching the eardrum.[4][6]

- Active Sound Masking: This method uses a secondary sound, such as white noise or adapted noise, to mask the TMS click.[4][10][12]

- Physical Barriers: Placing a layer of foam between the coil and the head can help reduce bone conduction of the sound.[10][13]

- Advanced TMS Technology: Newer TMS systems and coils are being designed to produce less noise.[5][14] This includes using ultrabrief pulses to shift the sound to higher, less audible frequencies.[5][14][15]

- Active Noise Cancellation (ANC): This emerging strategy involves generating an "anti-noise" signal to cancel out the TMS click.[1][2]

Q4: How effective are different types of hearing protection?

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A4: The effectiveness of hearing protection varies. While earmuffs may have a higher Noise Reduction Rating (NRR) in lab tests, properly fitted earplugs often provide better real-world noise reduction because they are less prone to sound leakage.[16] For extremely noisy environments, a combination of earplugs and earmuffs can offer the highest level of protection.[17][18]

Hearing Protection Method	Advantages	Disadvantages
Foam Earplugs	High noise reduction when properly inserted, comfortable for long periods, inexpensive.[16][19]	Can be difficult to insert correctly, hygiene concerns with reuse.[17]
Earmuffs	Easy to put on and take off, consistent protection level.[19][20]	Can be bulky and uncomfortable, especially in hot environments, may interfere with other headgear.[19][20]
Dual Protection (Earplugs + Earmuffs)	Offers the highest level of noise reduction.[17]	May be uncomfortable for some individuals.

Q5: What is the sound level of different TMS coils?

A5: The sound pressure level (SPL) can vary significantly between different TMS coils and manufacturers. The intensity of the stimulation and the distance from the coil also play a major role.

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TMS System/Coil	Frequency (Hz)	Machine Output (%)	Distance (cm)	Peak SPL (dB)
Magstim	5	100	5	94.4
5	100	10	91.2	
10	100	5	94.8	
10	100	10	92.4	
MagPro	5	100	5	79.6
5	100	10	78.6	
10	100	5	83.4	
10	100	10	80.8	
Neurostar	5	100	5	83.8
5	100	10	82.8	
10	100	5	93.9	
10	100	10	90.9	
Brainsway	5	100	5	92.6
5	100	10	83.4	
10	100	5	96.5	
10	100	10	87.4	

Data summarized from a study by the Berenson-Allen Center for Noninvasive Brain Stimulation.[21]

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Troubleshooting Guides

Issue 1: Auditory evoked potentials (AEPs) are contaminating my EEG data.

This is a common issue when combining TMS with EEG. The loud click from the TMS coil can elicit a neural response from the auditory cortex, which can be difficult to distinguish from the TMS-evoked potential of interest.

Troubleshooting Steps:

- Implement a Multi-Layered Masking Approach: Relying on a single method is often insufficient. A combination of techniques is most effective.
  - Start with Hearing Protection: Ensure the subject is wearing properly inserted earplugs.[4]
  - Add Masking Noise: Use headphones to deliver white or adapted noise.[10][12] The noise level should be adjusted so the subject can no longer hear the TMS click.[11]
  - Introduce a Physical Barrier: Place a thin layer of foam (approximately 0.5-1 cm) between the TMS coil and the subject's head to reduce bone conduction.[10][12][13]
- Optimize Electrode Wire Arrangement: The orientation of the EEG electrode wires relative to the TMS coil can impact the level of artifact.
  - Twist the electrode wires and orient them perpendicular to the direction of the TMS coil handle.[13]
  - If possible, move the reference and ground electrodes away from the stimulation site.[13]
- Utilize Data Processing Techniques: If artifacts persist, they can be addressed during data analysis.
  - Independent Component Analysis (ICA): This is a common method for identifying and removing artifactual components from EEG data.[22][23][24]
  - Signal-Space Projection (SSP): This technique can also be used to project out the noise components.[12]

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- Kalman Filtering: This is another offline method that can be used to remove TMS-induced artifacts.[25][26]

Troubleshooting workflow for AEPs in EEG data.

Issue 2: The subject reports discomfort or hearing issues.

Subject comfort and safety are paramount. Any reports of auditory discomfort should be addressed immediately.

Troubleshooting Steps:

- Verify Hearing Protection: Pause the experiment and check that the subject's earplugs are inserted correctly and that earmuffs, if used, have a proper seal.
- Adjust Masking Noise: If using masking noise, ensure the volume is at a comfortable level for the subject while still being effective at masking the TMS click.
- Consider Bone Conduction Headphones: For delivering masking noise, bone conduction headphones can be an alternative.[27][28][29][30] They deliver sound through the cheekbones, leaving the ear canal open, which some subjects may find more comfortable.[27][29]
- Monitor for Auditory Threshold Shifts: If there are concerns about hearing changes, it may be necessary to measure the subject's auditory thresholds before and after the TMS session.[3][6] Any significant shift should be taken seriously.

Experimental Protocols

Protocol 1: Combined Auditory Masking

This protocol details a multi-layered approach to minimize auditory artifacts, particularly for sensitive recordings like TMS-EEG.

Methodology:

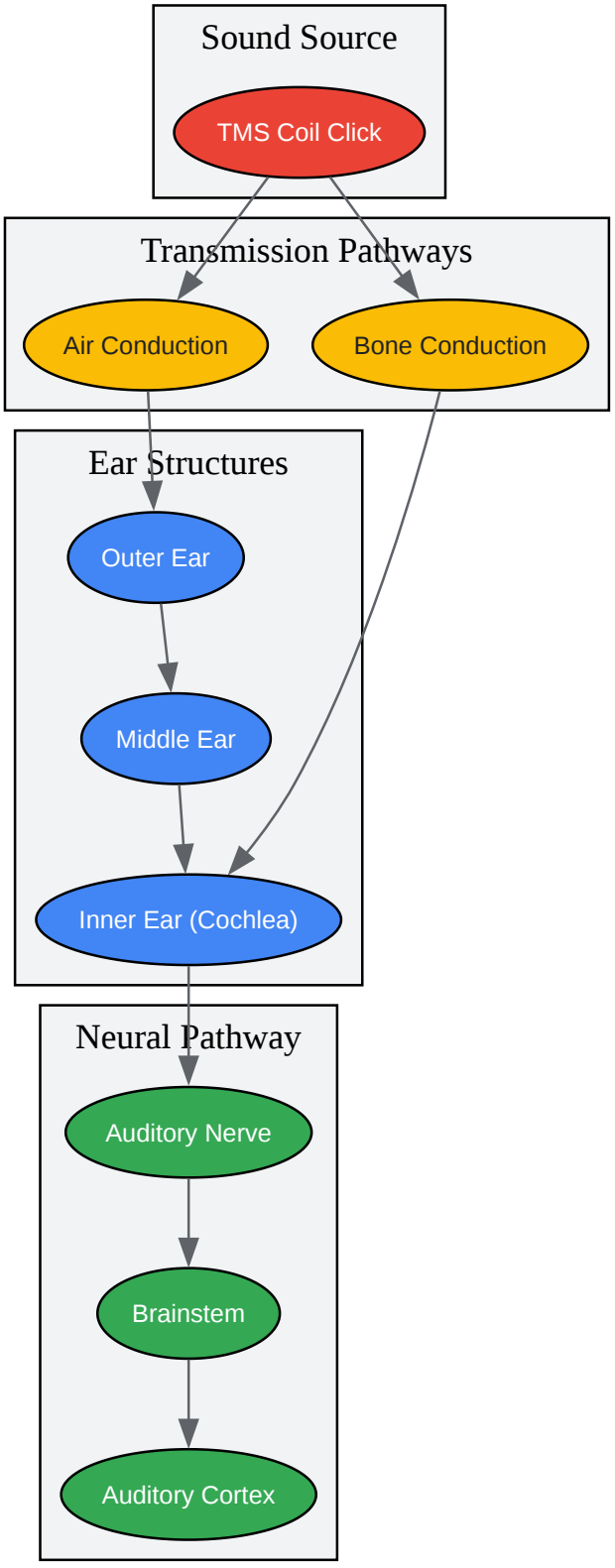
- Subject Preparation:

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- Explain the procedure to the subject, including the presence of the loud click and the purpose of the masking techniques.
- Properly insert foam earplugs into the subject's ear canals.
- Place a thin layer of acoustic foam (0.5-1 cm thick) on the subject's head at the site of stimulation.[10][12]

- Masking Noise Delivery:
  - Place headphones over the subject's ears (over the earplugs).
  - Deliver white or adapted noise through the headphones. Specialized software, such as TMS Adaptable Auditory Control (TAAC), can be used to create a masking sound from a mixture of real TMS clicks and white noise.[11]
  - Adjust the volume of the masking noise until the subject reports that they can no longer hear the TMS click.[11]
- TMS Application:
  - Position the TMS coil over the foam layer at the target location.
  - Proceed with the TMS protocol.
- Post-Experiment:
  - Inquire about the subject's comfort and any auditory sensations.
  - If necessary, perform post-session audiometry to check for any temporary threshold shifts.

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